

D-meta-Tyrosine: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *D-m-Tyrosine*

Cat. No.: B556609

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This guide provides an in-depth exploration of D-meta-Tyrosine (**D-m-Tyrosine**), an unnatural amino acid that has emerged as a powerful tool in diverse research fields, from peptide engineering and drug discovery to neuroscience. Its unique structural and stereochemical properties offer distinct advantages over its canonical counterpart, L-Tyrosine, enabling researchers to probe biological systems with greater precision and design novel therapeutics with enhanced properties.

The Significance of D-m-Tyrosine in Research

D-m-Tyrosine, chemically known as (R)-2-Amino-3-(3-hydroxyphenyl)propanoic acid, is a stereoisomer and structural analog of L-Tyrosine.[1] The key distinctions lie in the D-configuration of its alpha-carbon and the meta-position of the hydroxyl group on the phenyl ring, in contrast to the para-position in standard L-Tyrosine.[1] These seemingly subtle modifications bestow upon **D-m-Tyrosine** a unique biochemical profile that researchers can exploit.

The D-configuration renders peptides and proteins incorporating **D-m-Tyrosine** resistant to enzymatic degradation by proteases, which are stereospecific for L-amino acids. This inherent stability is a significant asset in drug development, leading to therapeutics with longer half-lives and improved bioavailability. Furthermore, the altered position of the hydroxyl group influences its electronic properties and potential interactions with biological targets, making it a valuable probe for studying enzyme-substrate specificity and receptor binding.[1]

Table 1: Physicochemical Properties of **D-m-Tyrosine**

Property	Value	Reference
CAS Number	32140-49-1	[2]
Molecular Formula	C ₉ H ₁₁ NO ₃	[2][3]
Molecular Weight	181.19 g/mol	[3]
Appearance	Lyophilized powder	[2]
Storage Conditions	-20°C upon receipt	[2]

Synthesis and Availability

While the industrial synthesis of L-Tyrosine is well-established through fermentation and enzymatic processes, the synthesis of **D-m-Tyrosine** typically involves multi-step chemical routes.[4] Researchers can obtain **D-m-Tyrosine** and its protected derivatives from various chemical suppliers. For peptide synthesis applications, it is commonly available with protecting groups such as Boc (tert-butyloxycarbonyl) for the amino group, facilitating its use in standard synthesis protocols.[5]

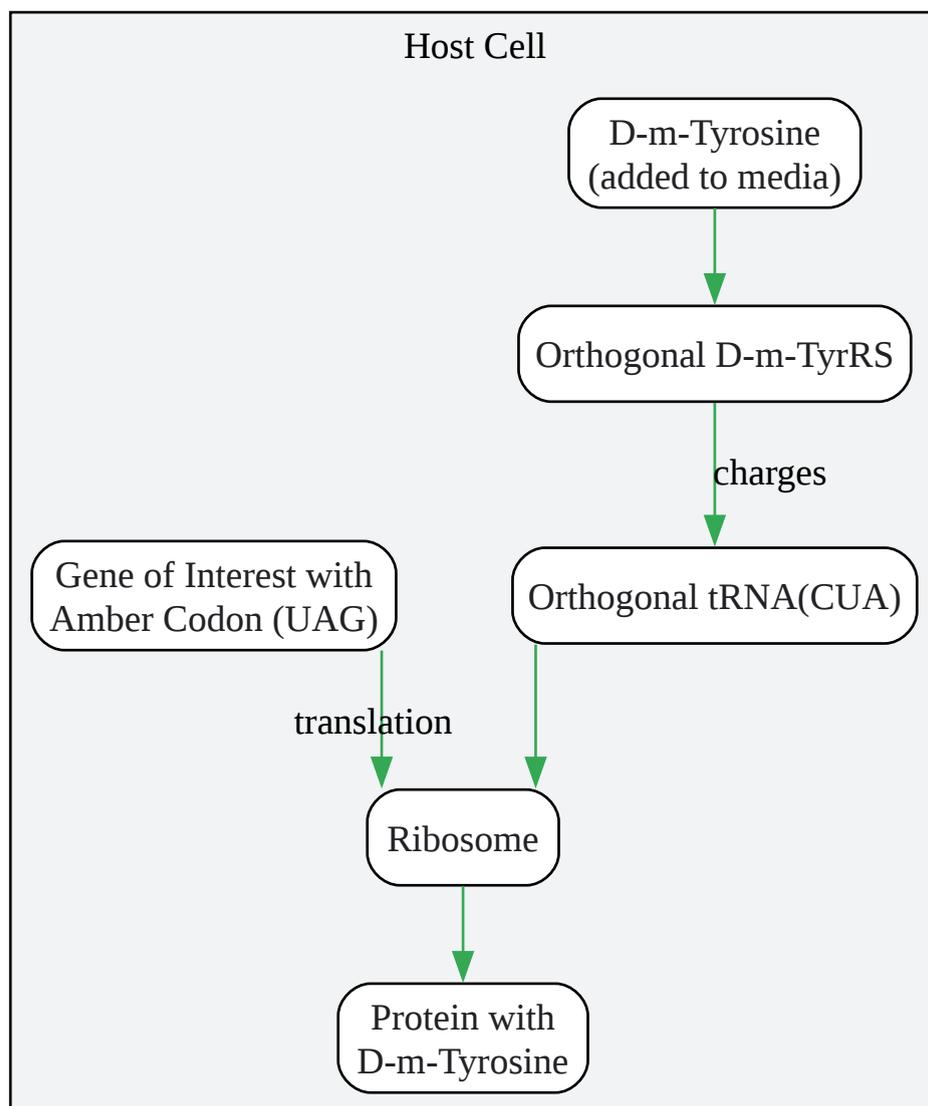
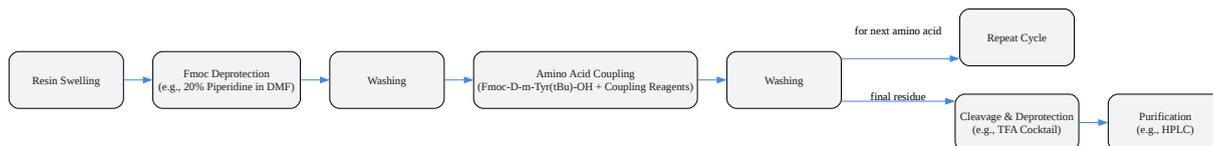
Applications in Peptide and Protein Engineering

The incorporation of **D-m-Tyrosine** into peptides and proteins is a cornerstone of its utility in research. This can be achieved through two primary methodologies: solid-phase peptide synthesis (SPPS) for peptides and amber suppression for proteins.

Solid-Phase Peptide Synthesis (SPPS)

SPPS is a widely used technique for the chemical synthesis of peptides on a solid support.[6] The incorporation of **D-m-Tyrosine** into a peptide sequence follows the standard SPPS workflow, with specific considerations for the protecting groups.

Workflow for Incorporating **D-m-Tyrosine** via Fmoc-SPPS:



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